

Commercial Sourcing and Technical Guide for High-Purity Sulfadoxine-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfadoxine-d4

Cat. No.: B10829692

[Get Quote](#)

For researchers, scientists, and drug development professionals requiring high-purity **Sulfadoxine-d4** as an internal standard for pharmacokinetic studies or as a labeled compound in metabolic research, a number of commercial suppliers offer this stable isotope-labeled analog of the antimalarial drug Sulfadoxine. This technical guide provides an overview of available commercial sources, their reported purity specifications, and relevant experimental protocols for its analytical characterization.

Commercial Availability and Purity Specifications

High-purity **Sulfadoxine-d4** is available from several reputable suppliers of pharmaceutical reference standards and isotopically labeled compounds. The deuterium labeling is typically on the phenyl ring, resulting in 4-amino-N-(5,6-dimethoxypyrimidin-4-yl)benzenesulfonamide-2,3,5,6-d4. The quality of **Sulfadoxine-d4** is primarily defined by its chemical and isotopic purity. While a comprehensive certificate of analysis is generally provided upon purchase, publicly available data from various suppliers has been compiled for comparative purposes.

Supplier	Chemical Purity	Isotopic Purity (Atom % D)	CAS Number	Notes
LGC Standards	min 98%	98 atom % D	1330266-05-1	Provides a Certificate of Analysis. [1] [2] [3]
Cayman Chemical	-	≥99% deuterated forms (d1-d4)	1330266-05-1	Intended for use as an internal standard for GC- or LC-MS. [4]
CDN Isotopes	-	98 atom % D	1330266-05-1	Certificate of Analysis available for searching on their website. [5]
Simson Pharma Limited	High Quality	-	1330266-05-1	Accompanied by a Certificate of Analysis. [6] [7]
BOC Sciences	95% by HPLC	95% atom D	1330266-05-1	States GMP-compliant and ISO-certified production. [8]
Pharmaffiliates	-	-	1330266-05-1	Listed as a stable isotope product. [9]
MedchemExpress	-	-	-	Marketed as a deuterium-labeled internal standard for quantitative analysis. [10]

Note: "-" indicates that the information is not readily available on the supplier's public website and would likely be found on the Certificate of Analysis.

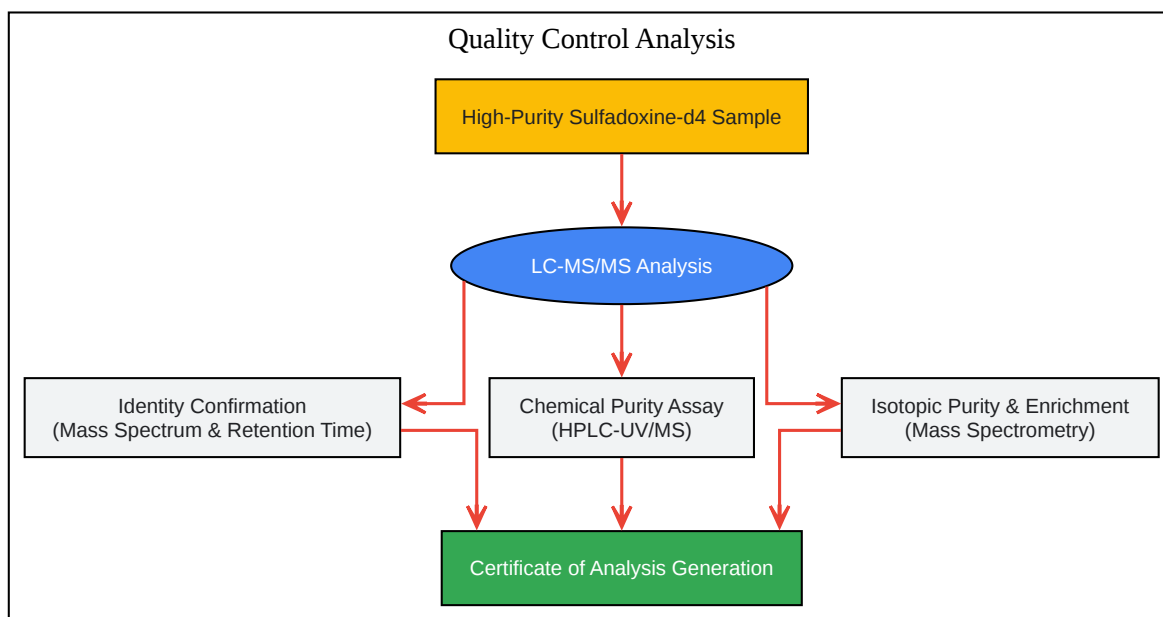
Experimental Protocols

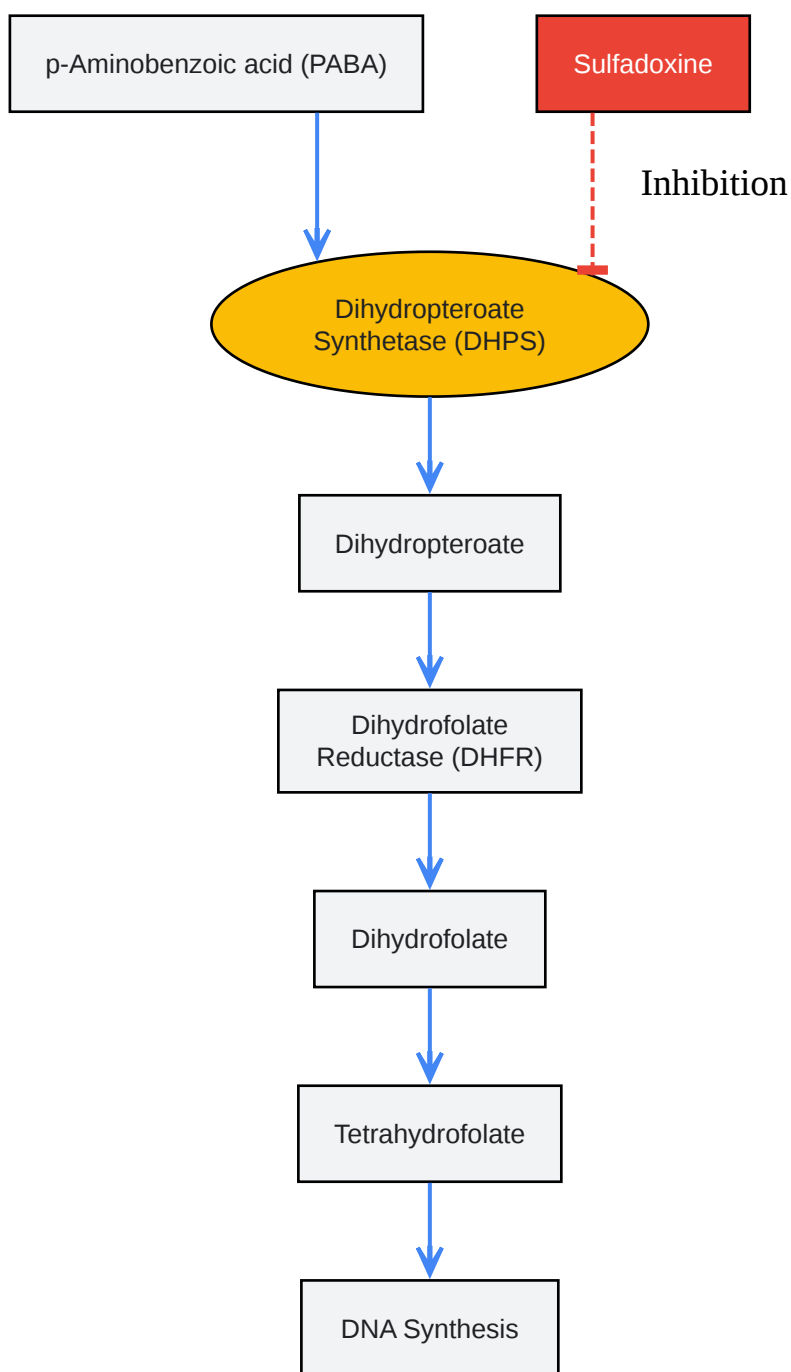
The following sections detail generalized experimental methodologies for the synthesis, purification, and analytical quality control of high-purity **Sulfadoxine-d4**. These are based on established chemical principles and published analytical methods for related compounds, as specific proprietary protocols from commercial suppliers are not publicly available.

General Synthesis and Purification Workflow

The synthesis of **Sulfadoxine-d4** typically involves the use of a deuterated starting material, such as aniline-d5, which is then subjected to a series of reactions to build the final molecule. A plausible, though generalized, synthetic pathway is outlined below. The purification of the final product is critical to remove any unreacted starting materials, by-products, and non-deuterated or partially deuterated species.

Diagram: Generalized Synthesis and Purification Workflow for **Sulfadoxine-d4**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfadoxine-d4 | CAS 1330266-05-1 | LGC Standards [lgcstandards.com]
- 2. Sulfadoxine-d4 (benzene-d4) | LGC Standards [lgcstandards.com]
- 3. Sulfadoxine-d4 (benzene-d4) | LGC Standards [lgcstandards.com]
- 4. caymanchem.com [caymanchem.com]
- 5. cdn isotopes.com [cdn isotopes.com]
- 6. Sulfadoxine-D4 | CAS No- 1330266-05-1 | Simson Pharma Limited [simsonpharma.com]
- 7. Sulfadoxine-D4 | CAS No- 1330266-05-1 | Simson Pharma Limited [simsonpharma.com]
- 8. bocsci.com [bocsci.com]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Commercial Sourcing and Technical Guide for High-Purity Sulfadoxine-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829692#commercial-suppliers-of-high-purity-sulfadoxine-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com